

# Cy3.5 for Western Blotting and ELISA: Application Notes and Protocols

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## Compound of Interest

Compound Name: Cy3.5

Cat. No.: B15553570

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These application notes provide a comprehensive guide to utilizing the fluorescent dye **Cy3.5** for sensitive and quantitative protein detection in Western blotting and Enzyme-Linked Immunosorbent Assay (ELISA) applications. Detailed protocols for antibody conjugation and experimental procedures are included to facilitate the successful implementation of **Cy3.5** in your research workflows.

## Introduction to Cy3.5

**Cy3.5** is a bright, orange-red fluorescent dye belonging to the cyanine family. Its excellent photostability, high quantum yield, and distinct spectral properties make it a valuable tool for fluorescent immunoassays.<sup>[1]</sup> A key advantage of **Cy3.5** is its ability to maintain bright fluorescence even at high labeling densities on antibodies, a characteristic it shares with Cy3.<sup>[1][2][3]</sup> This property is particularly beneficial for maximizing signal intensity without significant quenching effects.

## Fluorescent Properties of Cy3.5

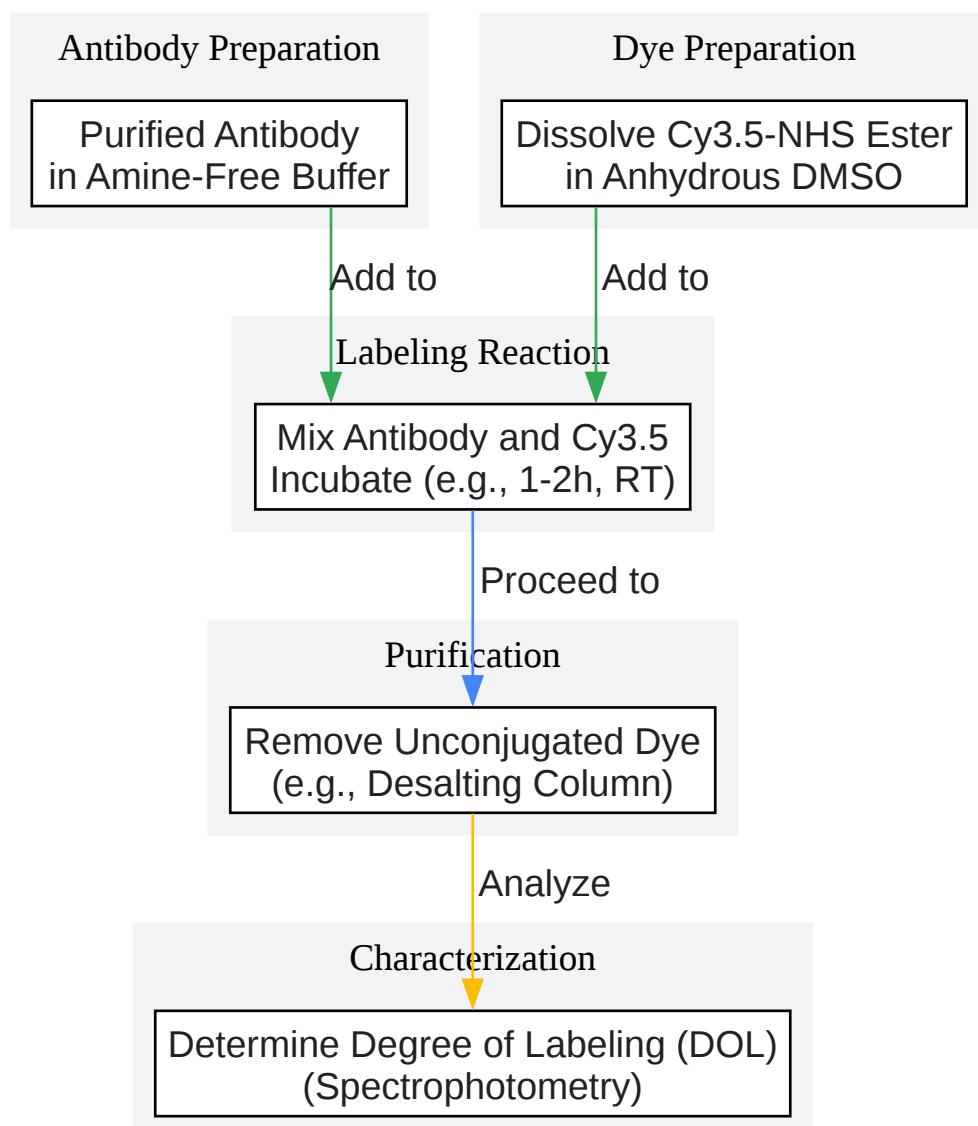
The spectral characteristics of **Cy3.5** are crucial for designing experiments and selecting appropriate instrumentation.

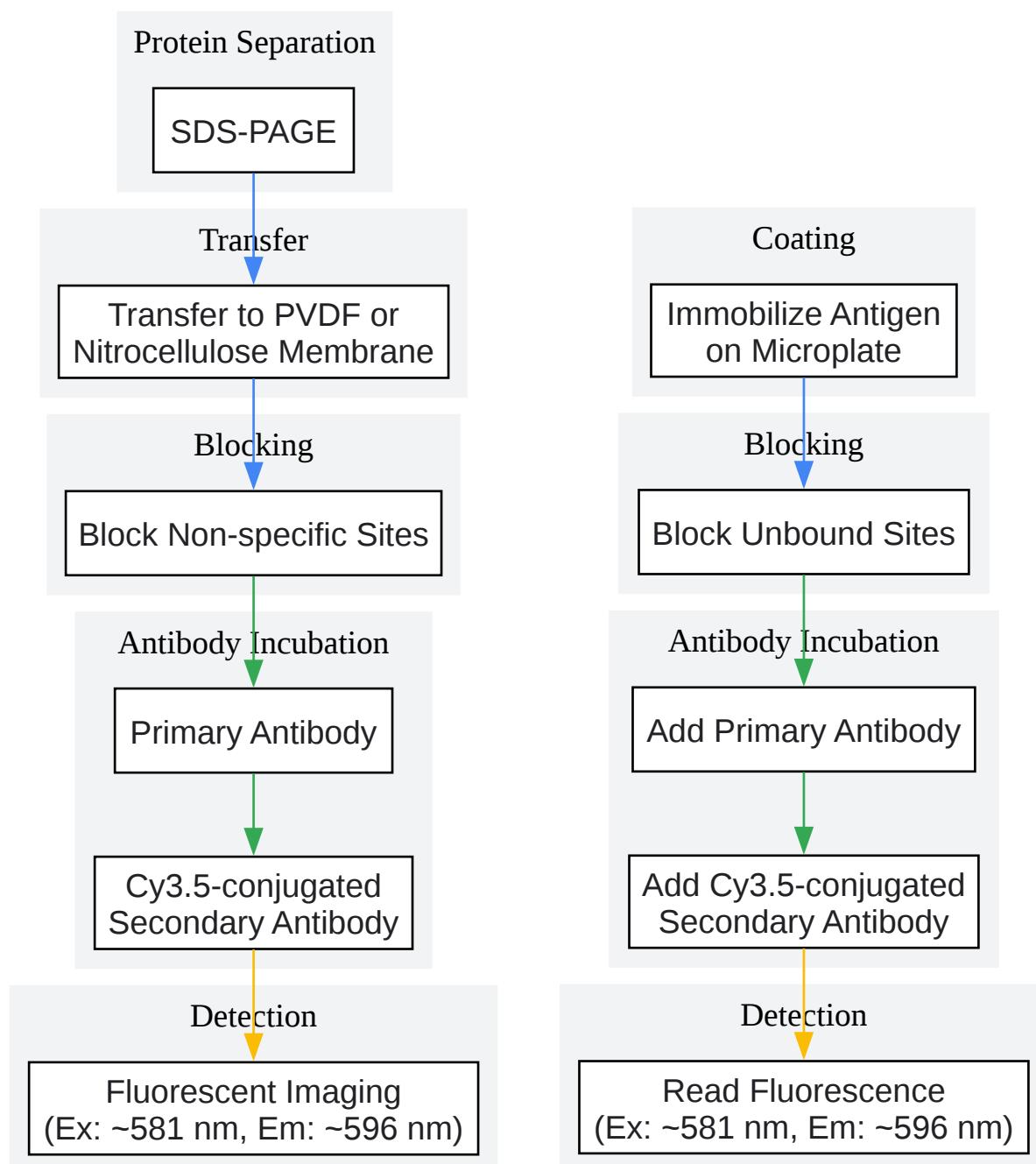
| Property                                     | Value                                  | Reference   |
|--|--|---|
| Excitation Maximum ( $\lambda_{\text{ex}}$ ) | ~579 - 581 nm                          | <a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[5]</a> |
| Emission Maximum ( $\lambda_{\text{em}}$ )   | ~591 - 596 nm                          | <a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[5]</a> |
| Molar Extinction Coefficient                 | ~116,000 $\text{cm}^{-1}\text{M}^{-1}$ | <a href="#">[6]</a>   |
| Quantum Yield ( $\Phi$ )                     | ~0.35                                  | <a href="#">[6]</a>   |

## Antibody Conjugation with Cy3.5

The most common methods for labeling antibodies with **Cy3.5** involve the use of N-hydroxysuccinimide (NHS) esters or maleimides, which react with primary amines (lysine residues) or free sulfhydryl groups on the antibody, respectively.

## Diagram: Antibody Conjugation Workflow



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